

Personal protective equipment for handling (Z)-Non-2-en-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Non-2-en-1-ol

Cat. No.: B045707

[Get Quote](#)

Essential Safety and Handling Guide for (Z)-Non-2-en-1-ol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(Z)-Non-2-en-1-ol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Chemical Identification and Properties

(Z)-Non-2-en-1-ol, also known as cis-2-Nonen-1-ol, is a fatty alcohol. A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
Appearance	Colorless liquid
Odor	Melon aroma
Boiling Point	96 °C at 10 mmHg
Flash Point	95.00 °C (203.00 °F) - closed cup
Density	0.841 to 0.847 g/cm ³ at 25 °C
Refractive Index	1.447 to 1.453 at 20 °C
Solubility	Slightly soluble in water; soluble in oils and common organic solvents.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to prevent exposure and ensure personal safety when handling **(Z)-Non-2-en-1-ol**.

PPE Category	Specifications
Eye Protection	Chemical safety goggles or a face shield are mandatory to protect against splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any tears or punctures before use.
Skin and Body Protection	A flame-retardant lab coat or chemical-resistant apron should be worn over personal clothing. Closed-toe shoes are required.
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Operational Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **(Z)-Non-2-en-1-ol** and ensure a safe laboratory environment.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin and eyes.^[1]
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat and sources of ignition.
- Store separately from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

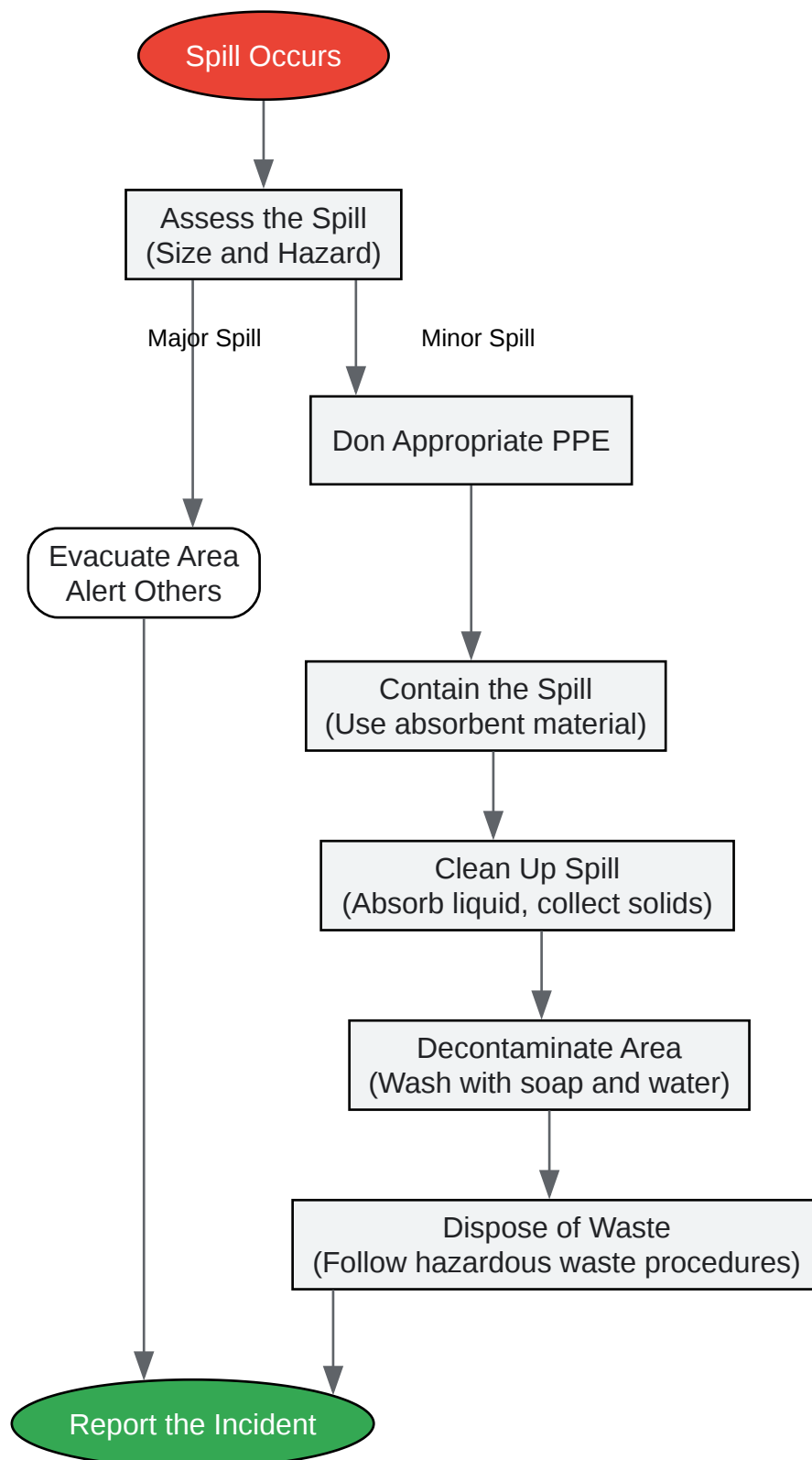
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Plan

A clear and concise plan for managing spills and disposing of waste is mandatory for laboratory safety.

Spill Response

In the event of a spill, follow these steps to ensure a safe and effective cleanup.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **(Z)-Non-2-en-1-ol**.

Experimental Protocol for a Minor Spill Cleanup:

- Evacuate and Alert: Immediately alert others in the vicinity of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Put on the appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.
- Contain: Use a chemical absorbent material, such as vermiculite or sand, to dike the spill and prevent it from spreading.
- Absorb: Apply the absorbent material over the entire spill, working from the outside in.
- Collect: Once the liquid has been completely absorbed, use non-sparking tools to carefully scoop the material into a designated, labeled hazardous waste container.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Seal the waste container and dispose of it according to your institution's hazardous waste management guidelines.
- Report: Report the incident to your laboratory supervisor.

Waste Disposal

(Z)-Non-2-en-1-ol and any contaminated materials should be disposed of as hazardous waste.

- Containerize: Collect waste in a clearly labeled, sealed, and compatible container. Do not mix with other waste streams unless compatibility has been confirmed.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**(Z)-Non-2-en-1-ol**".
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.

- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety department or a licensed hazardous waste disposal contractor. Do not dispose of **(Z)-Non-2-en-1-ol** down the drain.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Z)-2-nonen-1-ol, 41453-56-9 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (Z)-Non-2-en-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045707#personal-protective-equipment-for-handling-z-non-2-en-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com